

Technical Guide: Certificate of Analysis for alpha-D-glucose-d12

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Compound of Interest

Compound Name: **alpha-D-glucose-d12**

Cat. No.: **B12412515**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the key quality attributes and analytical methodologies associated with **alpha-D-glucose-d12**, a deuterated internal standard crucial for quantitative studies in metabolomics and drug development.

Quantitative Data Summary

The following tables summarize the typical specifications found on a Certificate of Analysis for **alpha-D-glucose-d12**, providing a clear comparison of critical quality parameters.

Table 1: Identity and Physical Properties

Parameter	Specification
Chemical Name	alpha-D-glucose-d12
Molecular Formula	C6D12O6
Molecular Weight	192.23 g/mol
Appearance	White to off-white solid/powder ^[1]
Optical Activity	$[\alpha]D/25 +52.0^\circ$ (c = 2 in H ₂ O with trace NH ₄ OH)

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Specification
Purity	HPLC	≥99%
Isotopic Enrichment	Mass Spectrometry / NMR	≥97 atom % D
Water Content	Karl Fischer	≤0.1%

Experimental Protocols

Detailed methodologies for the key analytical techniques used to certify the quality of **alpha-D-glucose-d12** are provided below. These protocols are representative of standard industry practices.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate and quantify the main component from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a refractive index detector (RID) is typically used, as glucose lacks a strong UV chromophore.
- Column: An amino-based column (e.g., Aminex HPX-87C) is commonly employed for carbohydrate analysis.
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 80:20 v/v) is a common mobile phase.
- Flow Rate: A flow rate of 1.0 mL/min is typically used.
- Column Temperature: The column is maintained at a constant temperature, for example, 35°C, to ensure reproducible retention times.
- Injection Volume: A 10 µL injection volume is standard.
- Sample Preparation: A solution of **alpha-D-glucose-d12** is prepared in the mobile phase at a concentration of approximately 1 mg/mL.

- Quantification: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Enrichment

NMR spectroscopy is a powerful tool for confirming the identity and determining the level of deuteration.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Solvent: The sample is dissolved in a deuterated solvent that does not exchange with the hydroxyl protons of the glucose, such as Dimethyl Sulfoxide-d6 (DMSO-d6).
- ^1H NMR: The absence of signals in the proton NMR spectrum, where signals for the non-deuterated analog would appear, confirms a high level of deuteration. Residual proton signals can be integrated to quantify the isotopic purity.
- ^{13}C NMR: The ^{13}C NMR spectrum will show characteristic shifts for the glucose carbon backbone, confirming the overall structure.
- ^2H NMR: A deuterium NMR spectrum can be acquired to directly observe the deuterium signals and confirm their positions on the glucose molecule.

Mass Spectrometry (MS) for Molecular Weight Verification and Isotopic Enrichment

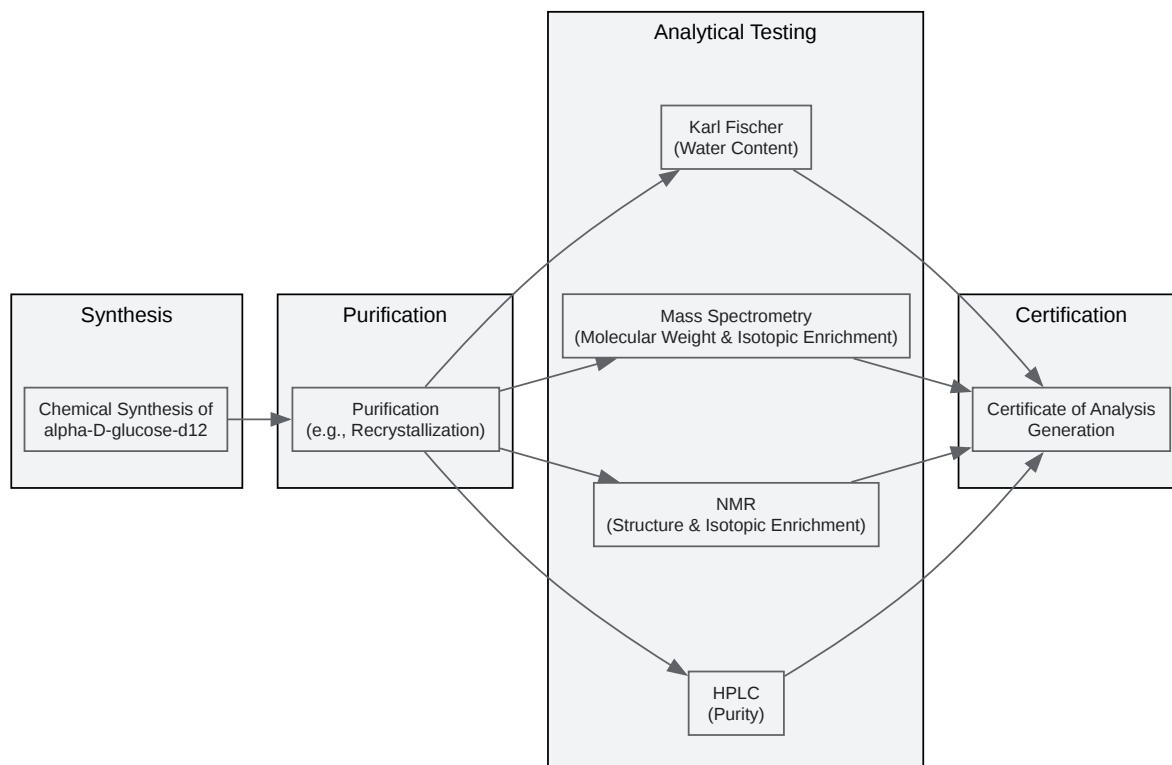
Mass spectrometry is used to confirm the molecular weight and assess the isotopic distribution.

- Instrumentation: An Electrospray Ionization (ESI) mass spectrometer is commonly used.
- Ionization Mode: ESI can be performed in either positive or negative ion mode. In negative ion mode, the $[\text{M}-\text{H}]^-$ ion is often observed.
- Sample Infusion: The sample, dissolved in a suitable solvent like methanol or water, is directly infused into the mass spectrometer.

- Data Analysis: The mass spectrum will show a peak corresponding to the molecular weight of **alpha-D-glucose-d12** (192.23 g/mol). The isotopic distribution of this peak is analyzed to confirm the high level of deuterium incorporation and to calculate the isotopic enrichment.

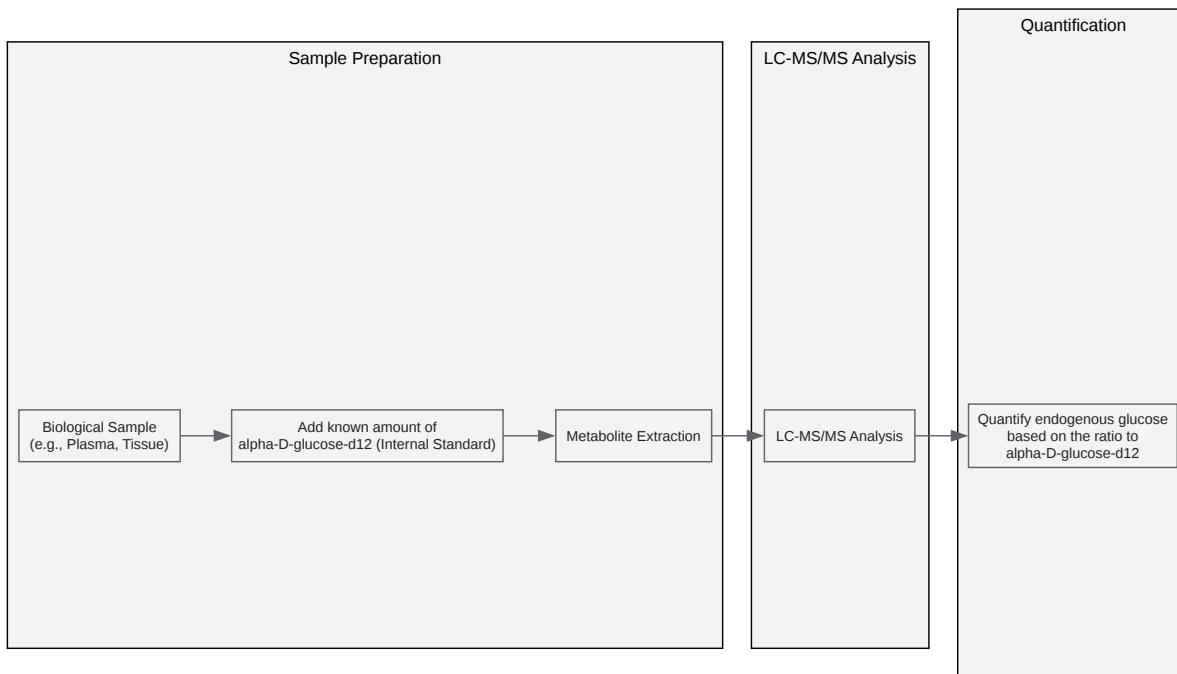
Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the analysis and use of **alpha-D-glucose-d12**.



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Caption: Quality control workflow for **alpha-D-glucose-d12**.



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Caption: Use of **alpha-D-glucose-d12** as an internal standard.

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References

- 1. d-Glucose and d-mannose-based metabolic probes. Part 3: Synthesis of specifically deuterated d-glucose, d-mannose, and 2-deoxy-d-glucose - PMC [pmc.ncbi.nlm.nih.gov]
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